

# p-Tolylacetic acid molecular weight and formula

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## Compound of Interest

Compound Name: *p-Tolylacetic acid*

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## An In-depth Technical Guide to p-Tolylacetic Acid

This technical guide provides a comprehensive overview of **p-Tolylacetic acid**, also known as 4-Methylphenylacetic acid. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document details the core physicochemical properties, outlines a common experimental protocol for its synthesis, and presents a logical workflow for this process.

## Core Properties of p-Tolylacetic Acid

**p-Tolylacetic acid** is an aromatic carboxylic acid that serves as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.[1] Its molecular structure and properties are fundamental to its reactivity and application in organic synthesis.

## Physicochemical Data Summary

The essential quantitative data for **p-Tolylacetic acid** are summarized in the table below for quick reference.

Property	Value	References
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>2</sub>	[1][2][3][4][5]
Molecular Weight	150.17 g/mol	[2][3][5][6]
CAS Number	622-47-9	[1][2][3][4][5][6]
Melting Point	88-92 °C	[6]
Boiling Point	265-267 °C	[6]
Appearance	White to light yellow powder/crystal	

## Synthesis and Experimental Protocols

A prevalent method for the industrial production of **p-Tolylacetic acid** is the acid-catalyzed hydrolysis of p-methyl benzyl cyanide.[7][8] This process is valued for its simplicity and stability, making it suitable for large-scale manufacturing.[7]

### Experimental Protocol: Acid Hydrolysis of p-Methyl Benzyl Cyanide

This protocol describes a generalized procedure for the synthesis of **p-Tolylacetic acid**.

Materials:

- p-Methyl benzyl cyanide
- Concentrated sulfuric acid
- Water
- Toluene (or other suitable organic solvent for extraction)
- Sodium hydroxide or Sodium carbonate (for neutralization, optional)
- Hydrochloric acid or Sulfuric acid (for acidification)

- Activated carbon (for decolorizing, optional)

#### Procedure:

- **Hydrolysis:** In a suitable reaction vessel (e.g., a three-necked flask equipped with a reflux condenser and stirrer), slowly add p-methyl benzyl cyanide to a pre-heated solution of sulfuric acid in water.[7][8] The mixture is heated under reflux and stirred for several hours to ensure the complete hydrolysis of the nitrile group to a carboxylic acid.
- **Work-up and Extraction:** After the reaction is complete, the mixture is cooled. An organic solvent, such as toluene, is added to extract the crude **p-Tolylacetic acid** from the aqueous phase.[7] The organic layers are combined.
- **Purification (Neutralization and Acidification):** The combined organic extracts are washed with water. To further purify, the product can be treated with an alkaline solution (e.g., sodium hydroxide) to form the sodium salt of the acid, which is soluble in the aqueous phase.[7] The aqueous layer is then separated and acidified with an inorganic acid (e.g., hydrochloric acid) to a pH of 1-2, causing the **p-Tolylacetic acid** to precipitate.[7][9]
- **Isolation and Drying:** The precipitated solid is collected by filtration. The crude product is then washed with water to remove any remaining inorganic salts. The final product is dried to yield **p-Tolylacetic acid**. [7] Recrystallization from a suitable solvent, such as 60% ethanol, can be performed for higher purity.[9]

## Logical Workflow for Synthesis

The following diagram illustrates the key stages in the synthesis of **p-Tolylacetic acid** via the acid hydrolysis of p-methyl benzyl cyanide.



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Caption: Workflow for **p-Tolylacetic acid** synthesis.

## Biological Activity and Applications

**p-Tolylacetic acid** is not only a synthetic intermediate but also a biologically active compound. It has been shown to exhibit anticancer activity by inhibiting cancer cell proliferation.[3] Its utility extends to being a precursor in the synthesis of various pharmaceuticals and agrochemicals, highlighting its importance in medicinal chemistry and the chemical industry.[1]

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